

Technical Data Summary for C.I. Direct Red 84

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Compound of Interest

Compound Name: C.I. Direct red 84

Cat. No.: B1614969

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This document provides the molecular formula and molecular weight for the compound **C.I. Direct Red 84**. The intended audience for this information is researchers, scientists, and professionals in drug development who may use this dye as a reagent.

Chemical Identity

Property	Value
Chemical Name	C.I. Direct Red 84
Molecular Formula	C ₄₅ H ₂₈ N ₁₀ Na ₄ O ₁₃ S ₄ [1][2]
Molecular Weight	1136.99 g/mol [1]
Alternate Molecular Weight	1137.0 g/mol [2]

Note on Applicability:

The user request specified the inclusion of detailed experimental protocols and signaling pathway diagrams. However, Direct Red 84 is a chemical dye and not a therapeutic agent or a component of a biological signaling pathway. Therefore, detailed experimental protocols for its synthesis or use in biological assays, as well as diagrams of signaling pathways, are not applicable to this specific compound and have been omitted.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Tetrasodium 5,5'-[carbonylbis(imino-4,1-phenyleneazo)]bis[8-[(4-sulphonatophenyl)azo]naphthalene-2-sulphonate] | C45H28N10Na4O13S4 | CID 169010 - PubChem [pubchem.ncbi.nlm.nih.gov]
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